

# Application Notes and Protocols: CHIR-124

## Solubility in DMSO

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### Compound of Interest

Compound Name: IKs124

Cat. No.: B15571290

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## Introduction

CHIR-124 is a potent and selective small molecule inhibitor of Checkpoint Kinase 1 (Chk1), a critical regulator of cell cycle checkpoints in response to DNA damage.<sup>[1][2]</sup> Its ability to abrogate the S and G2-M checkpoints makes it a compound of significant interest in cancer research, particularly in combination with DNA-damaging chemotherapeutic agents.<sup>[1][2][3]</sup> Understanding the solubility of CHIR-124, especially in commonly used laboratory solvents like dimethyl sulfoxide (DMSO), is crucial for accurate experimental design and the generation of reliable and reproducible data in both in vitro and in vivo studies.

These application notes provide a comprehensive overview of the solubility of CHIR-124 in DMSO, including quantitative data from various suppliers, detailed protocols for solution preparation and solubility determination, and an overview of the signaling pathway it targets.

## Quantitative Solubility Data

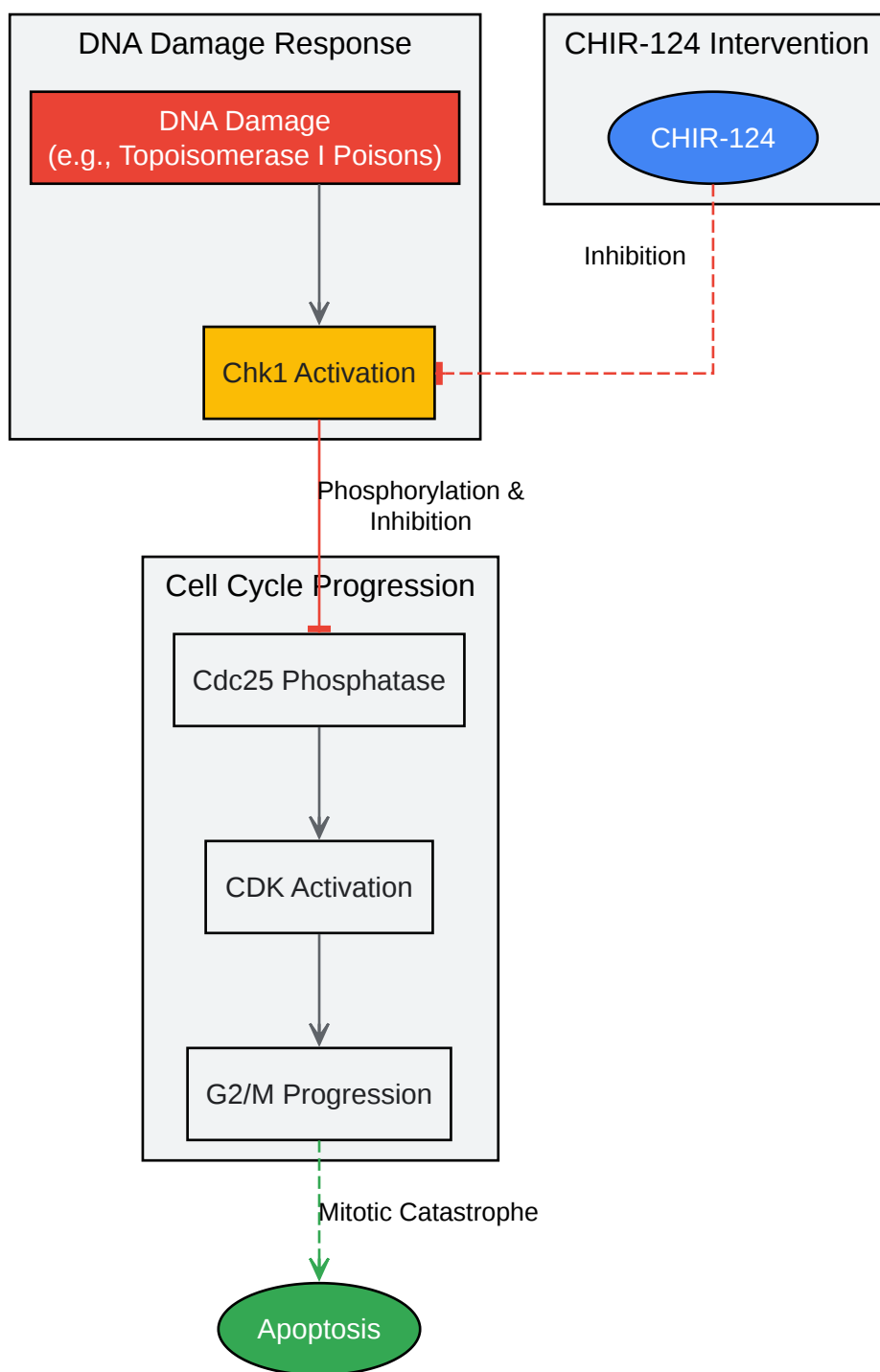
The solubility of CHIR-124 in DMSO can vary between different batches and suppliers. It is also important to note that the hygroscopic nature of DMSO can significantly impact the solubility of the compound; therefore, the use of fresh, anhydrous DMSO is highly recommended.<sup>[1][4]</sup>

| Solvent       | Reported Solubility (mg/mL) | Reported Solubility (mM)       | Source(s)                      |
|---------------|-----------------------------|--------------------------------|--------------------------------|
| DMSO          | 14                          | 33.34                          | TargetMol[5]                   |
| 10            | -                           | Cayman Chemical[6]             |                                |
| 7.14          | 17.00                       | MedChemExpress[4]              |                                |
| 7             | 16.67                       | Selleck Chemicals[1]<br>[7][8] |                                |
| 2             | -                           | Sigma-Aldrich[9][10]           |                                |
| -             | 25                          | Abcam[11]                      |                                |
| Water         | Insoluble                   | Insoluble                      | Selleck Chemicals[1]<br>[7][8] |
| Ethanol       | Insoluble                   | Insoluble                      | Selleck Chemicals[1]<br>[7][8] |
| 0.1N HCl (aq) | Soluble                     | -                              | Axon Medchem[12]               |
| DMF           | 3 mg/ml                     | -                              | Cayman Chemical[6]             |

Note: The molecular weight of CHIR-124 is 419.91 g/mol .[1][4][8][9][10][12][13]

## Signaling Pathway

CHIR-124 is a selective inhibitor of Chk1 kinase.[1][2] In response to DNA damage, Chk1 is activated and phosphorylates downstream targets, such as Cdc25 phosphatases. This phosphorylation leads to the inhibition of cyclin-dependent kinases (CDKs) and subsequent cell cycle arrest at the S and G2-M phases, allowing time for DNA repair. By inhibiting Chk1, CHIR-124 prevents this cell cycle arrest, causing cells with damaged DNA to proceed into mitosis, ultimately leading to apoptosis. This mechanism of action is particularly effective in p53-mutant cancer cells, which are more reliant on the G2-M checkpoint for survival after DNA damage.[1][2][3]



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CHIR-124 inhibits Chk1, leading to mitotic catastrophe.

## Experimental Protocols

## Protocol 1: Preparation of a CHIR-124 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of CHIR-124 in DMSO.

### Materials:

- CHIR-124 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

### Procedure:

- Calculate the required mass of CHIR-124:
  - Molecular Weight (MW) of CHIR-124 = 419.91 g/mol
  - To prepare 1 mL of a 10 mM stock solution, the required mass is:
    - $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 419.91 \text{ g/mol} \times 1 \text{ mL} = 0.0041991 \text{ g} = 4.20 \text{ mg}$
- Weighing CHIR-124:
  - Carefully weigh out 4.20 mg of CHIR-124 powder and place it into a sterile microcentrifuge tube.
- Adding DMSO:
  - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the CHIR-124 powder.

- Dissolution:
  - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. [\[11\]](#)
  - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Storage:
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[\[1\]](#)

Workflow for preparing a CHIR-124 stock solution.

## Protocol 2: General Guideline for Determining the Solubility of CHIR-124 in DMSO

This protocol provides a general method to experimentally determine the solubility of a specific batch of CHIR-124 in DMSO.

Materials:

- CHIR-124 powder
- Anhydrous DMSO
- A series of sterile microcentrifuge tubes
- Vortex mixer
- Sonicator
- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system (or other suitable analytical method)

Procedure:

- Prepare a series of CHIR-124 suspensions in DMSO:
  - In separate microcentrifuge tubes, weigh out increasing amounts of CHIR-124 (e.g., 2 mg, 5 mg, 10 mg, 15 mg, 20 mg).
  - Add a fixed volume of anhydrous DMSO (e.g., 1 mL) to each tube.
- Equilibration:
  - Vortex each tube vigorously for 5 minutes.
  - Sonicate the tubes for 15-20 minutes.
  - Allow the suspensions to equilibrate at room temperature for at least 24 hours to ensure saturation. Gentle agitation during this period is recommended.
- Separation of Saturated Solution:
  - Centrifuge the tubes at high speed (e.g., 10,000 x g) for 10 minutes to pellet the undissolved solid.
- Sample Preparation for Analysis:
  - Carefully collect the supernatant from each tube, ensuring no solid particles are transferred. This is the saturated solution.
  - Prepare a series of dilutions of the supernatant with DMSO.
- Quantitative Analysis:
  - Analyze the diluted samples using a validated HPLC method to determine the concentration of CHIR-124.

- The highest concentration at which no solid was visible before centrifugation represents an estimate of the solubility. The concentration of the saturated supernatant provides the quantitative solubility value.

## Disclaimer

The information provided in these application notes is for research purposes only. The solubility of CHIR-124 can be influenced by factors such as the purity of the compound, the quality of the DMSO, temperature, and equilibration time. It is recommended that researchers independently verify the solubility of their specific batch of CHIR-124 using appropriate analytical methods. Always refer to the manufacturer's product datasheet for the most accurate and up-to-date information.

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